

# Pyridine-4-sulfonic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Pyridine-4-sulfonic acid*

Cat. No.: *B1295824*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Pyridine-4-sulfonic acid**, a key building block in organic synthesis and a compound of interest in medicinal chemistry. This document details its chemical and physical properties, provides an experimental protocol for its synthesis and purification, and outlines relevant analytical techniques.

## Core Properties of Pyridine-4-sulfonic Acid

**Pyridine-4-sulfonic acid**, identified by the CAS Number 5402-20-0, is a stable, solid organic compound.<sup>[1][2][3][4]</sup> Its key properties are summarized in the table below, providing a ready reference for researchers.

Property	Value	Source
CAS Number	5402-20-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	159.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	330°C (decomposes)	<a href="#">[5]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>
Purity	≥95-97% (typical)	<a href="#">[1]</a>
InChI Key	PTWLOSARXIJRRJ-UHFFFAOYSA-N	<a href="#">[5]</a> <a href="#">[6]</a>
Canonical SMILES	<chem>C1=CN=CC=C1S(=O)(=O)O</chem>	<a href="#">[7]</a>
Storage Temperature	2-8°C, under inert gas	<a href="#">[5]</a>

## Synthesis and Purification

The synthesis of **Pyridine-4-sulfonic acid** can be achieved through various methods, with a common and well-documented approach involving the hydrolysis of N-(4-pyridyl)pyridinium chloride hydrochloride.[\[1\]](#) Alternative routes include the oxidation of 4-pyridinethiol.[\[1\]](#)

## Experimental Protocol: Synthesis from N-(4-pyridyl)pyridinium chloride hydrochloride

This protocol is adapted from a peer-reviewed synthetic procedure.[\[1\]](#)

Materials:

- N-(4-pyridyl)pyridinium chloride hydrochloride
- Sodium hydroxide (NaOH)
- Absolute ethanol
- 12N Hydrochloric acid (HCl)

- 70% Aqueous ethanol

#### Procedure:

- **Hydrolysis:** The starting material, N-(4-pyridyl)pyridinium chloride hydrochloride, is subjected to hydrolysis using an aqueous solution of sodium hydroxide. This step cleaves the pyridinium ring, leading to the formation of the sodium salt of **Pyridine-4-sulfonic acid**.
- **Extraction and Isolation of the Sodium Salt:** The crude sodium 4-pyridinesulfonate is continuously extracted with absolute ethanol for 24 hours using a Soxhlet apparatus. The ethanol is then distilled off to yield the crude sodium salt.[\[1\]](#)
- **Conversion to Free Acid:** The crude sodium salt is dissolved in hot water. Concentrated hydrochloric acid (12N) is added, and the solution is cooled. The precipitated sodium chloride is filtered off.[\[1\]](#)
- **Final Crystallization:** The filtrate is evaporated to dryness under reduced pressure. The resulting residue is crystallized from 70% aqueous ethanol to yield colorless crystals of **Pyridine-4-sulfonic acid**.[\[1\]](#)

## Purification

The primary method of purification for **Pyridine-4-sulfonic acid** is recrystallization, as described in the final step of the synthesis protocol.[\[1\]](#) For the removal of inorganic salts and other ionic impurities, ion-exchange chromatography can be employed. A strongly acidic cation exchange resin can be used to purify aqueous solutions of sulfonate salts.[\[8\]](#)

## Analytical Characterization

To ensure the identity and purity of synthesized **Pyridine-4-sulfonic acid**, a combination of analytical techniques is recommended.

Analytical Technique	Expected Observations
High-Performance Liquid Chromatography (HPLC)	HPLC methods, particularly using mixed-mode columns, can be employed for the analysis of pyridine derivatives. A suitable method would allow for the separation of the product from starting materials and byproducts, with detection via UV spectroscopy (around 254 nm) or mass spectrometry.[9]
Gas Chromatography (GC)	For volatile derivatives of Pyridine-4-sulfonic acid, GC with a flame ionization detector (FID) can be utilized.[10]
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ NMR and $^{13}\text{C}$ NMR spectroscopy are essential for confirming the chemical structure of the final product.
Mass Spectrometry (MS)	Mass spectrometry will confirm the molecular weight of the compound.

## Applications in Research and Development

**Pyridine-4-sulfonic acid** serves as a versatile organic synthetic reagent.[5] Its primary applications include:

- Preparation of 4-dimethylaminopyridine (DMAP) and its derivatives: DMAP is a widely used hypernucleophilic acylation catalyst in organic synthesis.[5]
- Development of Hydrogen Sensors: It is involved in the preparation of elements for hydrogen sensors.[5]
- Scaffold in Medicinal Chemistry: The pyridine ring is a common motif in many biologically active molecules and pharmaceuticals.[11] While direct applications of **Pyridine-4-sulfonic acid** in drug development are not extensively documented, its structural features make it an interesting building block for the synthesis of novel compounds with potential therapeutic activity.

## Signaling Pathways

Currently, there is no readily available scientific literature that describes a direct role for **Pyridine-4-sulfonic acid** in specific biological signaling pathways. Its relevance in a biological context is primarily as a structural component of larger, more complex molecules that may interact with biological targets.

## Visualizations

### Synthesis and Purification Workflow

The following diagram illustrates the key steps in the synthesis and purification of **Pyridine-4-sulfonic acid**.

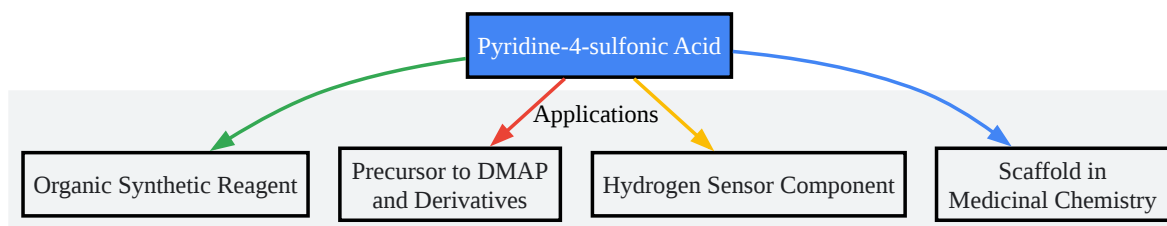


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Caption: Workflow for the synthesis and purification of **Pyridine-4-sulfonic acid**.

## Logical Relationships of Pyridine-4-sulfonic Acid

This diagram outlines the key relationships and applications of **Pyridine-4-sulfonic acid**.



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Caption: Key applications and relationships of **Pyridine-4-sulfonic acid**.

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